

HydroxySaxagliptin-13C,D2 Hydrochloride: Identification, Metabolism, and Bioanalytical Quantification

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Compound of Interest

Compound Name: *HydroxySaxagliptin-13C,D2Hydrochloride*
Cat. No.: *B13841724*

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Executive Summary

The accurate pharmacokinetic (PK) profiling of the anti-diabetic agent saxagliptin requires the precise quantification of both the parent drug and its primary active metabolite, 5-hydroxy saxagliptin. Because these molecules are subject to complex hepatic metabolism and potential drug-drug interactions (DDIs), bioanalytical laboratories must employ highly specific stable isotope-labeled internal standards (SIL-IS). This whitepaper provides an in-depth technical analysis of HydroxySaxagliptin-13C,D2 Hydrochloride, detailing its structural rationale, metabolic pathways, and the self-validating LC-MS/MS methodologies required for rigorous clinical quantification.

Chemical Identification & Structural Rationale

To achieve regulatory-grade precision in mass spectrometry, the internal standard must perfectly mimic the target analyte's extraction recovery and ionization efficiency while remaining mass-resolved.

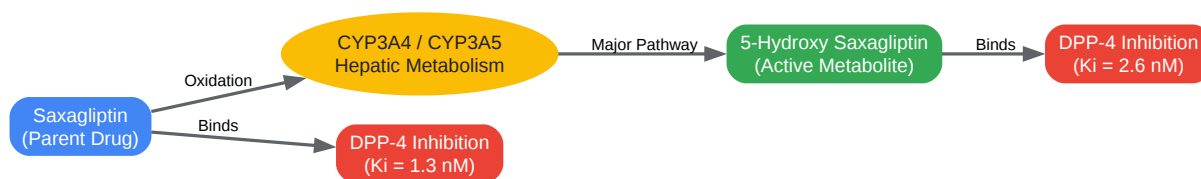
- Chemical Name: 5-Hydroxy saxagliptin-13C,d2 hydrochloride[1]
- CAS Number: 1572922-53-2[1]
- Molecular Formula: C₁₇¹³CH₂₄D₂ClN₃O₃[1]
- Molecular Weight: 370.88 g/mol [1]

The Causality of Isotope Selection: Why utilize a combined ¹³C and D₂ labeling strategy? In LC-MS/MS, a mass shift of at least +3 Da is mandatory to prevent isotopic cross-talk from the natural heavy isotopes (M+1, M+2) of the unlabeled 5-hydroxy saxagliptin metabolite[2]. By incorporating one ¹³C atom (+1 Da) and two deuterium atoms (+2 Da), a clean +3 Da shift is achieved. Crucially, the deuterium atoms are synthesized onto stable carbon backbones rather than exchangeable heteroatoms (such as -OH or -NH₂). This prevents hydrogen-deuterium (H/D) exchange when the compound is exposed to aqueous plasma matrices or acidic mobile phases, ensuring the structural integrity and constant mass of the internal standard throughout the analytical workflow[1].

CYP3A4/5 Metabolism & Pharmacological Relevance

Saxagliptin is a potent, reversible dipeptidyl peptidase-4 (DPP-4) inhibitor[3]. Unlike other gliptins, it undergoes extensive hepatic and intestinal metabolism, driven almost exclusively by the Cytochrome P450 enzymes CYP3A4 and CYP3A5[4][5].

The primary metabolic pathway is the oxidation of the adamantyl ring, yielding 5-hydroxy saxagliptin[5]. This metabolite is not merely a clearance byproduct; it is pharmacologically active. While the parent saxagliptin binds to DPP-4 with a K_{iof} 1.3 nM, 5-hydroxy saxagliptin binds with a K_{iof} 2.6 nM, retaining approximately 50% of the parent drug's potency[3]. Because this metabolite circulates at concentrations roughly twice that of the parent drug in vivo, it is a critical driver of the drug's overall glycemic efficacy[3].



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CYP3A4/5 mediated metabolism of saxagliptin to its active metabolite and their DPP-4 targets.

Bioanalytical Methodology (LC-MS/MS)

Quantifying 5-hydroxy saxagliptin in plasma requires highly selective Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)[6].

Protocol Rationale (Causality)

Direct protein precipitation (PPT) often leaves residual phospholipids that cause severe ion suppression in the Electrospray Ionization (ESI) source[7]. Therefore, Solid Phase Extraction (SPE) using a mixed-mode strong cation exchange (MCX) resin is the superior choice. Because both saxagliptin and its metabolite contain primary amine groups, acidifying the plasma prior to extraction ensures these amines are fully protonated. This allows them to bind tightly to the negatively charged sulfonic acid groups on the SPE sorbent, permitting aggressive washing with 100% organic solvents to strip away neutral lipids before elution[6].

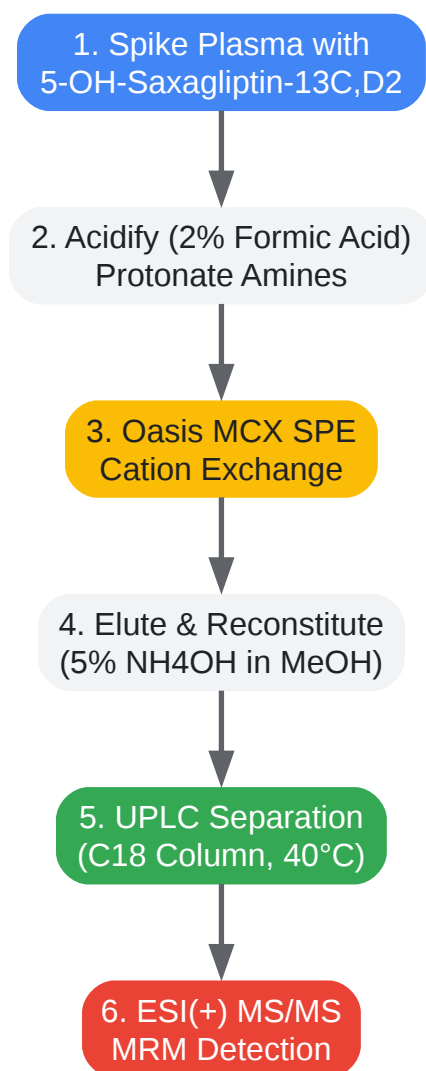
Self-Validating Extraction Protocol

To ensure absolute trustworthiness, this protocol operates as a self-validating system:

- Sample Aliquoting: Transfer 300 μ L of human plasma into a 96-well plate[6].
- SIL-IS Spiking: Add 10 μ L of the HydroxySaxagliptin-13C,D2 Hydrochloride working solution (150 ng/mL) to all wells except the double-blank[7].
- Acidification: Add 300 μ L of 2% formic acid in water[6]. (Causality: Lowers pH to <3, fully ionizing the basic amines for optimal cation exchange).
- SPE Loading: Load the pretreated sample onto an Oasis MCX 96-Well μ Elution Plate[6].

- Washing: Wash sequentially with 2% formic acid, followed by 100% methanol. (Causality: Removes acidic interferences and neutral phospholipids without breaking the ionic amine-sorbent bond).
- Elution: Elute the analytes using 5% ammonium hydroxide (NH₄OH) in methanol. (Causality: The high pH neutralizes the amines, breaking the ionic bond and releasing the analyte).
- Reconstitution: Evaporate the eluate under nitrogen and reconstitute in the mobile phase[7].

System Validation Requirements: Every analytical batch must include a Double-Blank (matrix only) to verify the absence of endogenous isobaric interference, and a Single-Blank (matrix + SIL-IS) to prove the SIL-IS does not contain unlabeled 5-hydroxy saxagliptin impurities (isotopic cross-talk). Furthermore, absolute extraction recovery is validated by comparing the peak areas of pre-extraction spikes against post-extraction spikes, while matrix effects are calculated by comparing post-extraction spikes to neat standards[7].



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Step-by-step LC-MS/MS bioanalytical workflow utilizing mixed-mode cation exchange SPE.

Quantitative Data & MRM Parameters

Detection is executed in positive electrospray ionization (ESI+) mode using Multiple Reaction Monitoring (MRM)[6]. The +3 Da shift of the internal standard ensures distinct precursor and product ion transitions, eliminating interference.

Table 1: LC-MS/MS Multiple Reaction Monitoring (MRM) Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode
Saxagliptin	316.22	180.19	ESI (+)
5-Hydroxy Saxagliptin	332.30	196.20	ESI (+)
5-OH-Saxagliptin- ¹³ C, ₂ D ₂ (SIL-IS)	335.30	199.20	ESI (+)

Data synthesized from established UPLC-MS/MS methodologies[6].

Pharmacokinetic Implications & Drug-Drug Interactions (DDIs)

Because the formation of 5-hydroxy saxagliptin is entirely dependent on CYP3A4/5, co-administration with other drugs that modulate this enzyme complex significantly alters the pharmacokinetic profile[8]. The use of HydroxySaxagliptin-13C,D2 Hydrochloride as an internal standard is what allows bioanalytical scientists to accurately track these complex DDI shifts in clinical trials[2].

Table 2: Effect of CYP3A4 Modulators on Saxagliptin PK (Area Under the Curve)

Co-administered Modulator	Mechanism of Action	Saxagliptin AUC Change	5-OH-Saxagliptin AUC Change
Ketoconazole	Strong CYP3A4 Inhibitor	+145%	-88%
Diltiazem	Moderate CYP3A4 Inhibitor	+109%	-34%
Simvastatin	CYP3A4 Substrate	+12%	-2%

When a strong CYP3A4 inhibitor like ketoconazole is co-administered, the metabolism of saxagliptin is blocked, leading to a massive accumulation of the parent drug and a near-total depletion of the 5-hydroxy metabolite[8]. Conversely, moderate inhibitors like diltiazem show a less extreme but clinically relevant shift[8].

Conclusion

The quantification of 5-hydroxy saxagliptin is indispensable for understanding the full pharmacodynamic impact of saxagliptin therapy, especially in polypharmacy scenarios involving CYP3A4 modulators. The integration of HydroxySaxagliptin-13C,D2 Hydrochloride (CAS: 1572922-53-2) into mixed-mode SPE and UPLC-MS/MS workflows provides a highly robust, self-validating framework. By strategically utilizing a +3 Da mass shift and stable deuterium placement, researchers can completely negate matrix effects and isotopic cross-talk, ensuring absolute confidence in clinical pharmacokinetic data.

References

- [1] Title: 5-Hydroxy saxagliptin-13C,d2-2 hydrochloride | Source: MedChemExpress | URL:
- [6] Title: Simultaneous Quantification of Saxagliptin, 5-Hydroxy Saxagliptin, and Dapagliflozin in Human Plasma Using SPE and UPLC-MS/MS Analysis | Source: Waters / lcms.cz | URL:
- [4] Title: CYP3A4 and CYP3A5: the crucial roles in clinical drug metabolism and the significant implications of genetic polymorphisms | Source: NIH / PMC | URL:
- [7] Title: Pharmacokinetic/Pharmacodynamic modelling of Saxagliptin and its active metabolite, 5-hydroxy Saxagliptin in rats with Type 2 Diabetes Mellitus | Source: NIH / PMC | URL:
- [3] Title: Effect of CYP3A4 Inhibitors and Inducers on Pharmacokinetics and Pharmacodynamics of Saxagliptin and Active Metabolite M2 in Humans Using Physiological-Based Pharmacokinetic Combined DPP-4 Occupancy | Source: Frontiers | URL:
- [8] Title: Two-way pharmacokinetic interaction studies between saxagliptin and cytochrome P450 substrates or inhibitors | Source: Dovepress | URL:
- [2] Title: A Rapid and Sensitive LC-MS/MS Assay for the Determination of Saxagliptin and its Active Metabolite 5-hydroxy Saxagliptin in Human Plasma | Source: ResearchGate | URL:
- [5] Title: Characterization of the in vitro and in vivo metabolism and disposition and cytochrome P450 inhibition/induction profile of saxagliptin in human | Source: NIH / PubMed | URL:

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Sources

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. Frontiers | Effect of CYP3A4 Inhibitors and Inducers on Pharmacokinetics and Pharmacodynamics of Saxagliptin and Active Metabolite M2 in Humans Using Physiological-Based Pharmacokinetic Combined DPP-4 Occupancy](#) [frontiersin.org]
- [4. CYP3A4 and CYP3A5: the crucial roles in clinical drug metabolism and the significant implications of genetic polymorphisms - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [5. Characterization of the in vitro and in vivo metabolism and disposition and cytochrome P450 inhibition/induction profile of saxagliptin in human - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [6. lcms.cz](https://lcms.cz) [lcms.cz]
- [7. Pharmacokinetic/Pharmacodynamic modelling of Saxagliptin and its active metabolite, 5-hydroxy Saxagliptin in rats with Type 2 Diabetes Mellitus - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [8. dovepress.com](https://dovepress.com) [dovepress.com]
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